

Comparative Analysis of Prohibitin Ligand 1 and Rocaglamide Activity

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Compound of Interest

Compound Name: *Prohibitin ligand 1*

Cat. No.: *B15535051*

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This guide provides a detailed comparison of the molecular activities of general Prohibitin (PHB) ligands and the specific natural product, rocaglamide, a well-characterized prohibitin-binding compound. The information is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of targeting prohibitins.

Introduction

Prohibitins (PHB1 and PHB2) are highly conserved scaffold proteins involved in a multitude of cellular processes, including cell cycle regulation, apoptosis, mitochondrial biogenesis, and signal transduction.^{[1][2][3][4][5][6][7]} Their dysregulation is implicated in various diseases, most notably cancer, making them attractive therapeutic targets.^{[2][8]} Ligands that bind to prohibitins can modulate their activity and, consequently, the signaling pathways they regulate. Rocaglamide, a natural product isolated from plants of the *Aglaia* genus, is a potent anticancer agent and a prominent example of a prohibitin ligand.^{[9][10][11]} However, rocaglamide also possesses a distinct and well-documented mechanism of action involving the inhibition of protein synthesis through its interaction with the eukaryotic initiation factor 4A (eIF4A).^{[12][13][14][15]} This guide will dissect and compare the broader activities attributed to prohibitin ligation versus the specific, multifaceted activities of rocaglamide, supported by experimental data.

Data Presentation

Table 1: Comparative Activity Profile

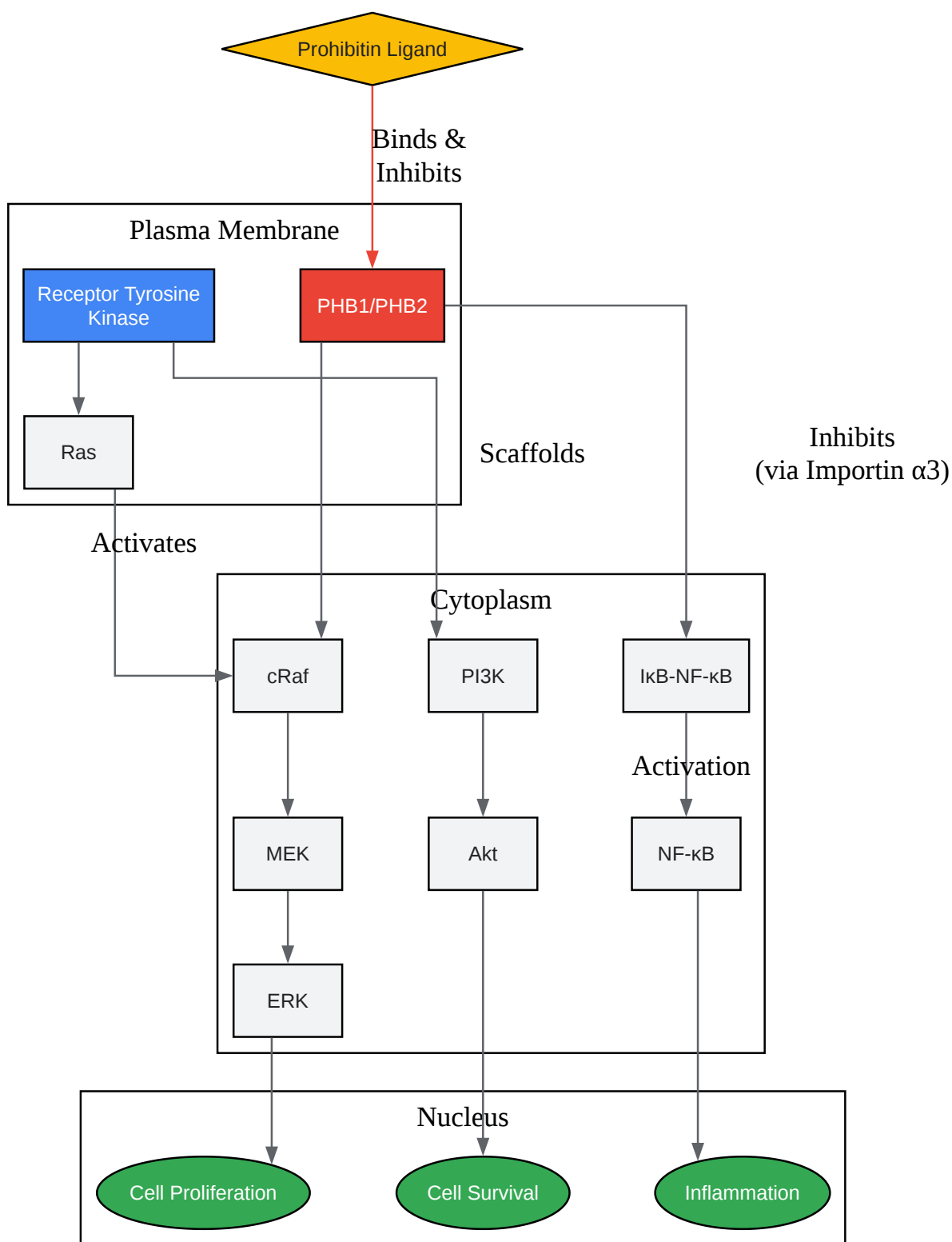
Feature	Prohibitin Ligand 1 (General)	Rocaglamide
Primary Molecular Target(s)	Prohibitin 1 (PHB1) and Prohibitin 2 (PHB2).[1][11][16]	1. Eukaryotic initiation factor 4A (eIF4A).[12][13][14][15] 2. Prohibitin 1 (PHB1) and Prohibitin 2 (PHB2).[9][10][11] 3. DEAD-box helicase DDX3.[15]
Primary Mechanism of Action	Modulation of prohibitin-scaffolded signaling complexes.[1][3]	Inhibition of translation initiation by clamping eIF4A onto polypurine RNA sequences.[12][15]
Key Signaling Pathways Affected	- Ras-cRaf-MEK-ERK[5][8] - PI3K/Akt[5][17] - NF-κB[3] - p53-mediated mitochondrial pathway[18] - Wnt/β-catenin[19]	- Inhibition of eIF4A-dependent translation[20] - Inhibition of Ras-cRaf-MEK-ERK pathway[9][11] - Activation of ATM/ATR-Chk1/Chk2 checkpoint pathway[9][10] - Inhibition of NF-κB activation[21] - Induction of apoptosis via p38 and JNK activation[9][10]
Primary Cellular Effects	- Anti-proliferative[2] - Pro-apoptotic[18] - Anti-inflammatory[3]	- Potent anti-proliferative and cytotoxic effects against cancer cells[22][23] - G2/M cell cycle arrest[23] - Inhibition of cancer cell migration and invasion[22][24]

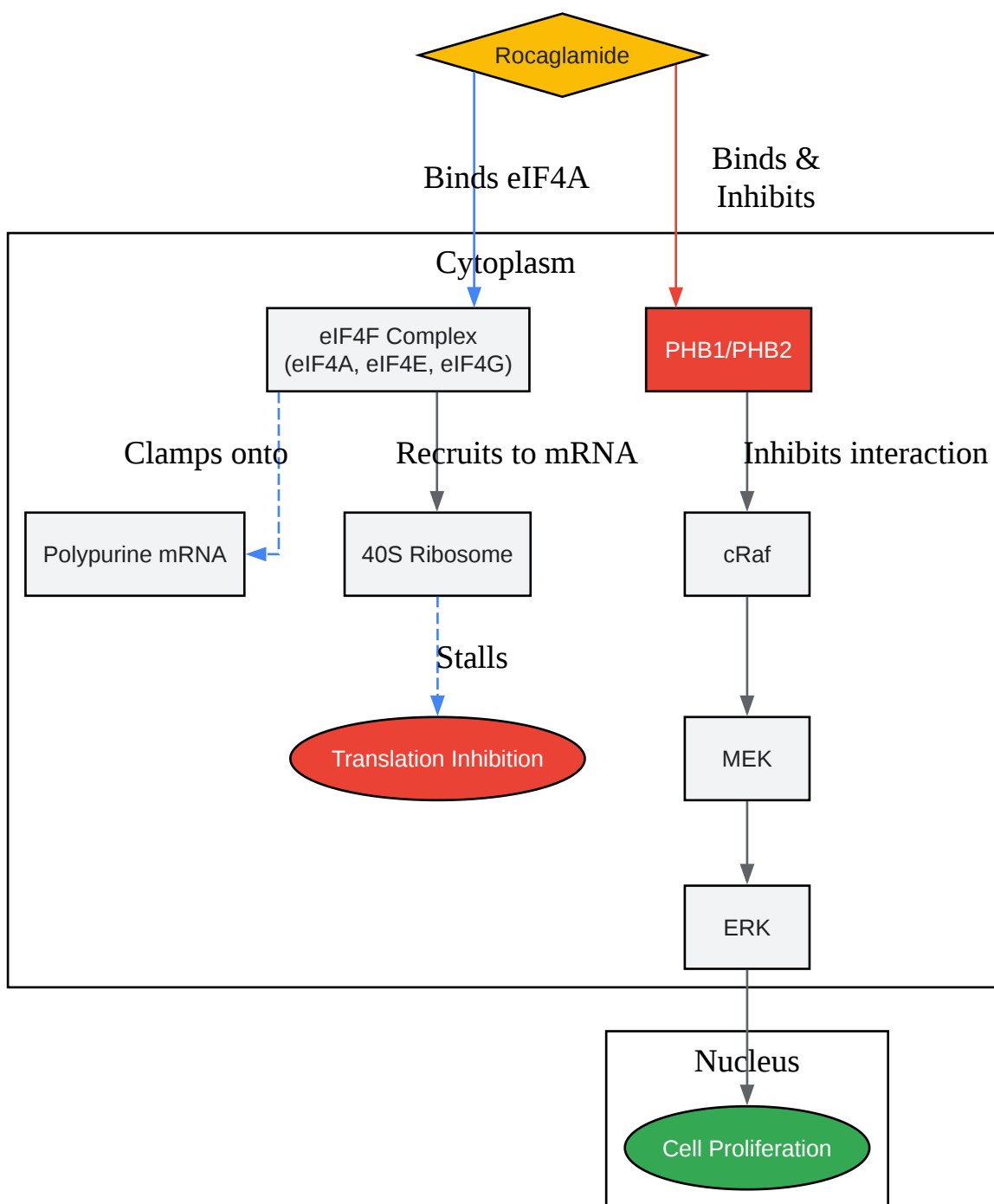
Table 2: Quantitative Anti-proliferative Activity of Rocaglamide in Cancer Cell Lines

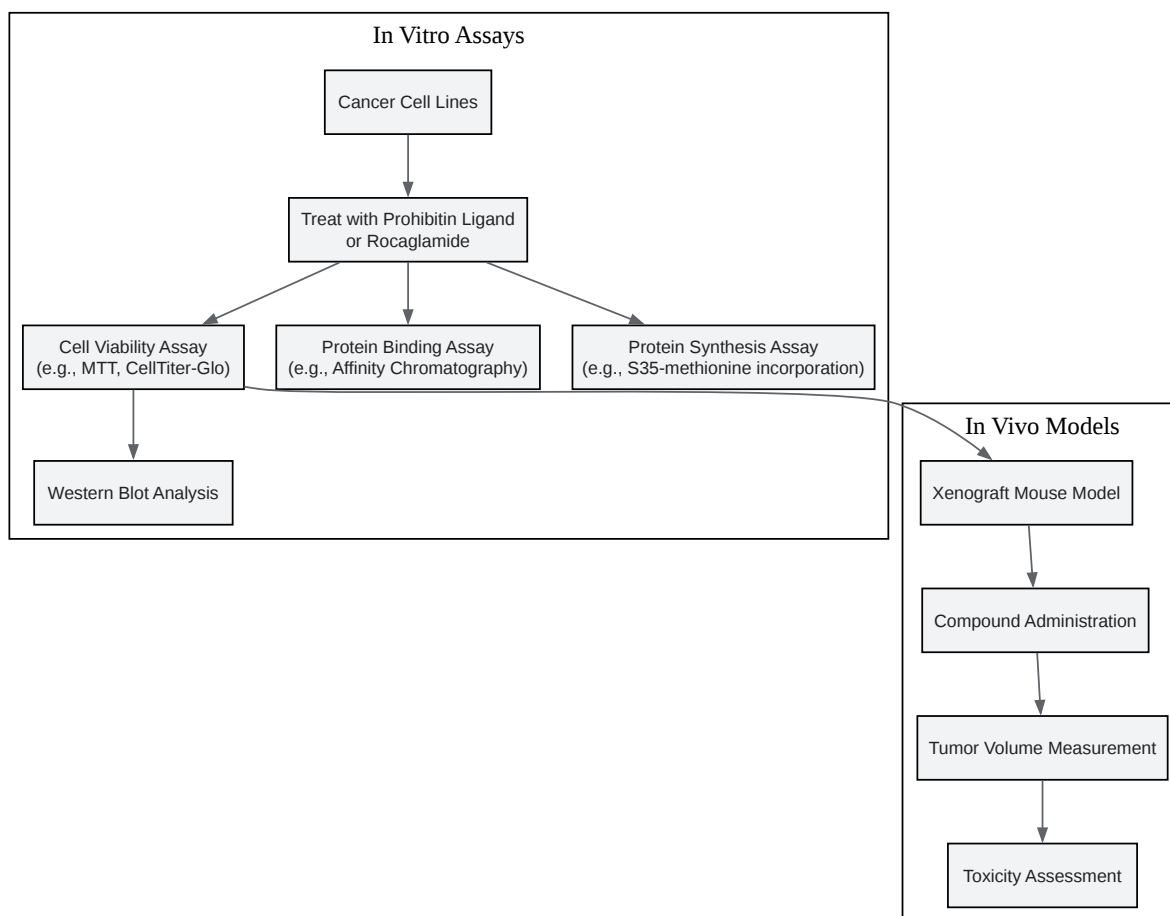
Cell Line	Cancer Type	IC50 / CC50	Reference
Pancreatic Cancer Cell Lines (various)	Pancreatic Cancer	50 nM - 200 nM	[24]
PC-3	Prostate Cancer	~15 nM (for migration inhibition)	[22]
Sarcoma Cell Lines (various)	Sarcoma	Comparable to silvestrol	[23]
Glioblastoma Stem Cells	Glioblastoma	Nanomolar range	[25]
HepG2 and Huh-7	Hepatocellular Carcinoma	Dose-dependent growth inhibition	[26]

Mandatory Visualizations

Signaling Pathways







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